

8-Bromooctanoic acid cross-linking efficiency evaluation

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Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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Chemical Profile of 8-Bromooctanoic Acid

The table below summarizes the key identifiers and physical properties of **8-Bromooctanoic acid** as reported in the search results [1] [2] [3].

Property	Description
CAS Number	17696-11-6 [1] [4] [2]
Molecular Formula	$C_8H_{15}BrO_2$ [1] [4] [2]
Molecular Weight	223.11 g/mol [4] [2] [3]
Quality/Purity	97% [1], 95% [3]
Common Synonyms	8-Bromocaprylic Acid [1] [4] [2]
Melting Point	35-37 °C (lit.) [1] [2] [5]
Boiling Point	147-150 °C at 2 mmHg (lit.) [1] [2] [6]
Appearance	Off-white to white crystalline powder [2] [5]

Property	Description
Solubility	Slightly soluble in water; soluble in chloroform and methanol [2] [3]

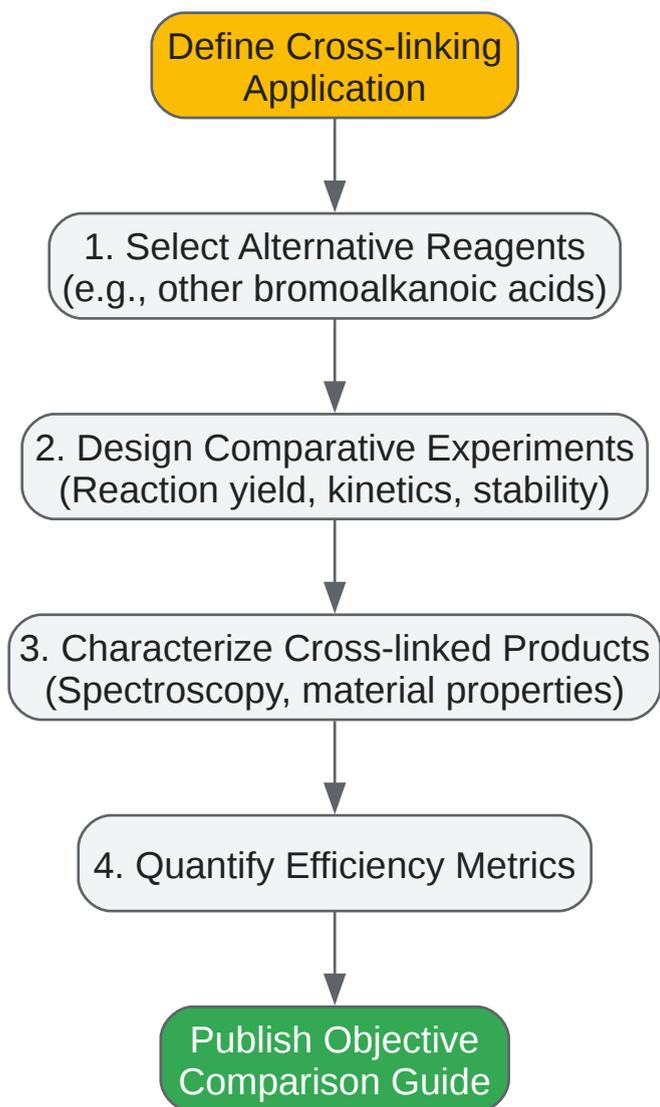
Known Applications and Handling

While direct efficiency data is unavailable, the search results note several uses and critical handling information:

- **Primary Applications:** **8-Bromooctanoic acid** is identified as a **cross-linking reagent** [1] [2]. It can be used to prepare 8-mercaptooctanoic acid (relevant for lipoic acid biosynthesis) and to attach triple helix-forming oligonucleotides (TFOs) to inhibitors [1] [3].
- **Safety and Storage:** The compound is classified as **corrosive (Causes severe skin burns and eye damage)** and requires careful handling with personal protective equipment (PPE) like gloves and eyeshields [1] [3] [5]. It should be stored sealed in a dry place at room temperature, away from strong oxidizing agents and bases [2] [3].

A Roadmap for Your Evaluation

To construct the comparison guide you need, here is a suggested pathway for gathering the necessary data, since it is not available in the current search results. The diagram below outlines this experimental workflow.



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- **Identify Key Alternatives for Comparison:** To make your guide objective, you will need to select relevant alternative cross-linking reagents. These could include:
 - Other chain-length bromoalkanoic acids (e.g., 6-bromohexanoic acid, 11-bromoundecanoic acid).
 - Different types of cross-linkers, such as those with different reactive functional groups (e.g., NHS esters, maleimides).
- **Establish Experimental Protocols:** For a fair comparison, you would need to design standardized experiments. The search results indicate that **8-Bromooctanoic acid** can be used in synthesis [1] [3]. Key experiments could measure:

- **Reaction Yield:** The conversion rate when used to synthesize a target molecule like 8-mercaptooctanoic acid.
 - **Reaction Kinetics:** The speed at which the cross-linking reaction occurs under controlled conditions (temperature, pH, concentration).
 - **Product Stability:** The thermal and hydrolytic stability of the resulting cross-linked product.
- **Source Missing Data:** You can find the necessary experimental data through:
 - **Specialized Scientific Databases:** Search platforms like SciFinder, Reaxys, or PubMed for published papers on the use of **8-Bromooctanoic acid** and its alternatives in synthesis.
 - **Supplier Technical Data Sheets:** Some chemical suppliers provide more detailed application notes and handling procedures.
 - **Direct Inquiry:** Contacting manufacturers and suppliers (several are listed in the search results [2] [6]) directly to inquire about any unpublished data or user reports.

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References

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